

An In-depth Technical Guide to EGTA Tetrasodium

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Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

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Introduction

EGTA (ethylene glycol-bis(β -aminoethyl ether)-N,N,N',N'-tetraacetic acid) tetrasodium salt is an aminopolycarboxylic acid and a chelating agent highly valued in research for its remarkable selectivity for calcium ions (Ca^{2+}).^{[1][2][3]} Unlike the more commonly known chelator EDTA, EGTA exhibits a significantly lower affinity for magnesium ions (Mg^{2+}), making it particularly advantageous for use in biological buffers designed to mimic the intracellular environment, where magnesium concentrations are typically a thousand times higher than those of calcium.^{[1][3][4][5][6]} This high selectivity allows for the precise control of calcium levels, establishing EGTA as an indispensable tool for investigating calcium-dependent signaling pathways, preserving the integrity of biological samples, and enabling a variety of enzymatic and cellular assays.

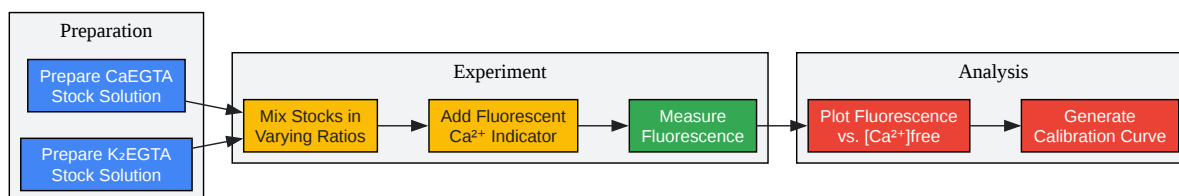
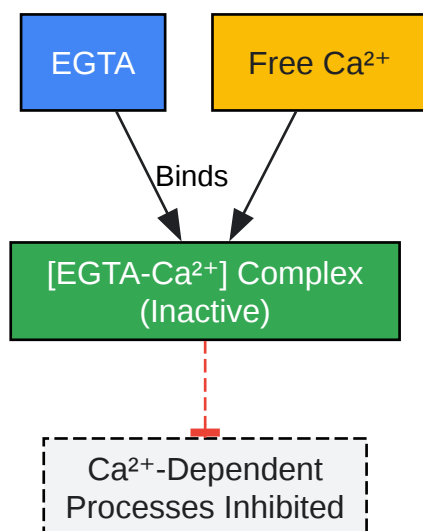
Physicochemical Properties

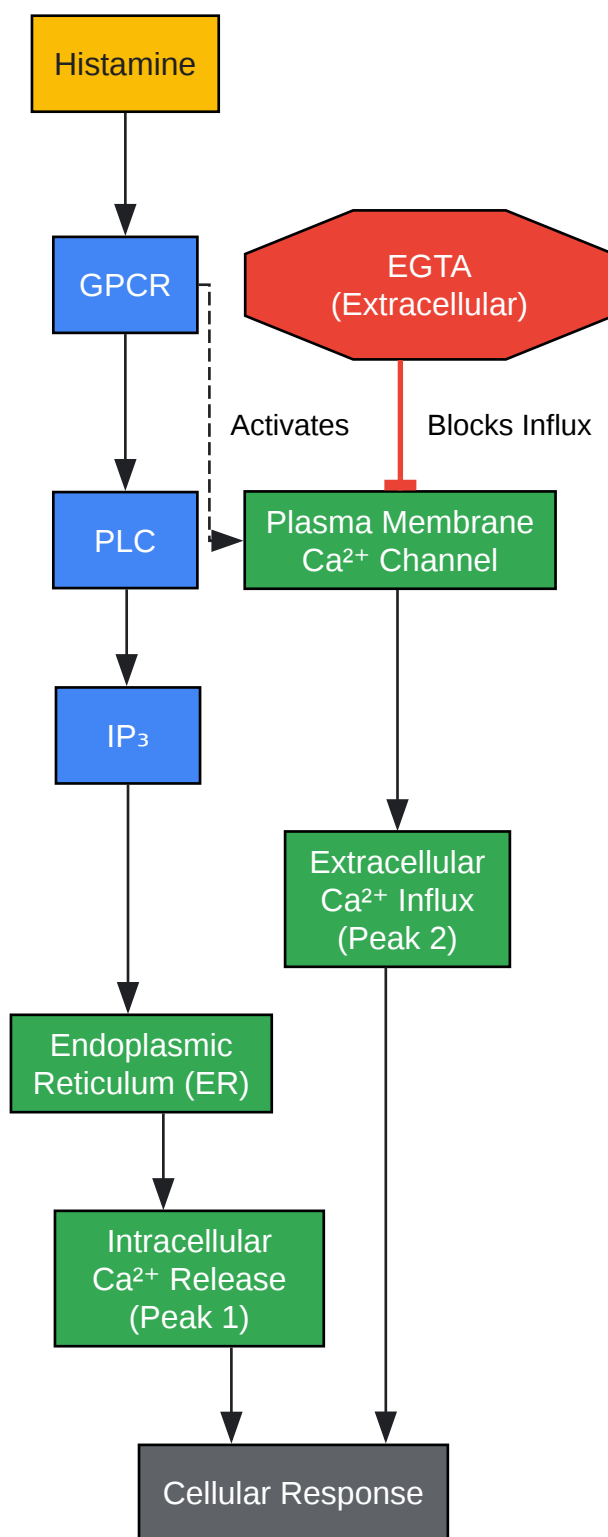
EGTA tetrasodium is a white, water-soluble solid.^{[6][7]} Its key properties are critical for accurate preparation of experimental solutions and are summarized below.

Property	Value	References
Molecular Weight	468.28 g/mol	[4] [8] [9] [10] [11] [12]
Chemical Formula	C ₁₄ H ₂₀ N ₂ O ₁₀ Na ₄	[8] [9] [10] [11] [13]
CAS Number	13368-13-3	[3] [8] [9] [11]
Appearance	White Powder	[7]
Purity	≥97%	[8]
Solubility	≥ 50 mg/mL in water	[10] [11]
pKa (for Ca ²⁺ binding)	11.00 (Apparent pKa at pH 7 is 6.91)	[3] [4] [6]
Storage	Room temperature or 2-8°C, in a dry, dark place	[10] [11]

Mechanism of Action: Selective Calcium Chelation

The primary function of EGTA is its ability to bind, or chelate, calcium ions in a 1:1 ratio.[\[2\]](#) This action is based on the structure of the EGTA molecule, which forms a stable coordination complex with Ca²⁺, effectively sequestering it from the solution and reducing the concentration of free, biologically active calcium. Its selectivity for calcium over other divalent cations like magnesium is its defining feature in biological research.





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